

# 4-(Hydroxymethyl)benzaldehyde molecular weight and formula

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## Compound of Interest

Compound Name: 4-(Hydroxymethyl)benzaldehyde

Cat. No.: B3042162

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## Technical Guide: 4-(Hydroxymethyl)benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the fundamental physicochemical properties of **4-(Hydroxymethyl)benzaldehyde**, a versatile bifunctional aromatic compound. Its structure, incorporating both an aldehyde and a hydroxymethyl group, makes it a valuable building block in organic synthesis, particularly in the development of pharmaceutical intermediates and other complex organic molecules.

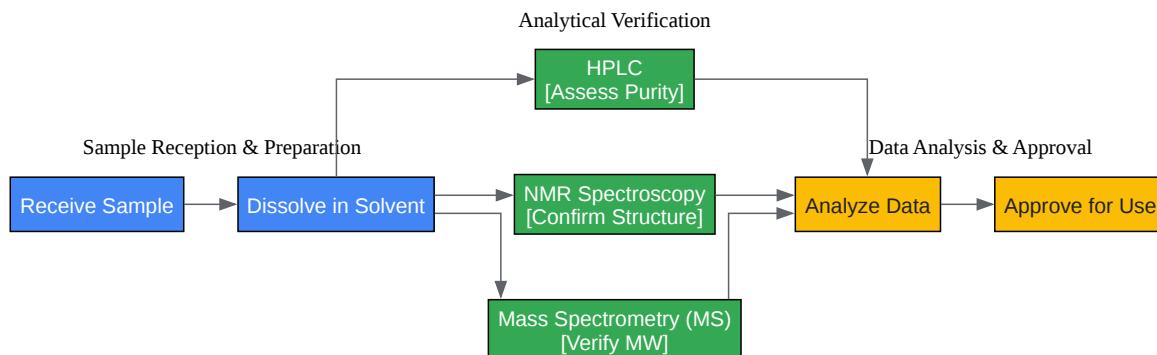
## Physicochemical Data

The core quantitative data for **4-(Hydroxymethyl)benzaldehyde** are summarized in the table below. These properties are essential for reaction planning, analytical method development, and safety assessments.

Property	Value
Molecular Formula	C8H8O2[1][2][3][4][5]
Molecular Weight	136.15 g/mol [1][2][4][5][6]
CAS Number	52010-97-6[1][2]
Physical Form	Solid, semi-solid, or liquid
Melting Point	43 °C[1] to 47 °C
Boiling Point (Predicted)	291.2 ± 15.0 °C
Density (Predicted)	1.184 ± 0.06 g/cm <sup>3</sup>
IUPAC Name	4-(hydroxymethyl)benzaldehyde[4][6]

## Structural Information

The molecular structure of **4-(Hydroxymethyl)benzaldehyde** is key to its reactivity. The diagram below illustrates the connectivity of atoms within the molecule.



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